

# Safety and handling precautions for deuterated ethylbenzene.

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## Compound of Interest

Compound Name: Ethylbenzene-d10

Cat. No.: B166147

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An In-depth Technical Guide to the Safe Handling of Deuterated Ethylbenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling precautions for deuterated ethylbenzene (CAS: 25837-05-2), a compound frequently used as an NMR solvent and internal standard in analytical chemistry. While isotopic substitution can alter certain biological and physical properties, the general safety, handling, and toxicological profiles are considered analogous to its non-deuterated counterpart, ethylbenzene (CAS: 100-41-4). The data presented herein is a synthesis from various safety data sheets and toxicological resources for both forms.

## Hazard Identification and Classification

Deuterated ethylbenzene is classified as a hazardous substance. It is a highly flammable liquid and vapor that poses significant health risks upon exposure.<sup>[1][2]</sup>

Signal Word: Danger<sup>[2]</sup>

GHS Hazard Statements:

- H225: Highly flammable liquid and vapour.
- H304: May be fatal if swallowed and enters airways.<sup>[3]</sup>

- H332: Harmful if inhaled.[3]
- H373: May cause damage to organs (specifically the auditory system) through prolonged or repeated exposure.[3]
- H412: Harmful to aquatic life with long lasting effects.[3]

NFPA Rating (Estimated):

- Health: 2
- Flammability: 3
- Instability: 0[4]

## Quantitative Data Summary

The following tables summarize the key physical, chemical, and safety properties of deuterated ethylbenzene.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	<b>C<sub>8</sub>D<sub>10</sub> or C<sub>6</sub>D<sub>5</sub>CD<sub>2</sub>CD<sub>3</sub></b>	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	~116.23 g/mol	<a href="#">[2]</a>
Appearance	Colorless liquid	<a href="#">[4]</a> <a href="#">[5]</a>
Odor	Aromatic, similar to gasoline	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	134.5 - 134.6 °C	<a href="#">[4]</a>
Melting Point	-95 °C	
Flash Point	15 °C (59 °F) - Closed Cup	<a href="#">[4]</a>
Density	0.940 - 0.949 g/mL at 25 °C	<a href="#">[4]</a>
Vapor Pressure	9.6 mmHg at 25 °C	<a href="#">[4]</a> <a href="#">[7]</a>
Vapor Density	3.66 (Air = 1)	<a href="#">[4]</a> <a href="#">[7]</a>
Solubility in Water	Insoluble	<a href="#">[4]</a>

| Autoignition Temperature | 432 °C (809.6 °F) | [\[4\]](#)[\[7\]](#) |

Table 2: Exposure Controls and Hazard Ratings

Parameter	Value	Source
GHS Hazard Classifications	<b>Flammable Liquid 2, Aspiration Toxicity 1, Acute Toxicity 4 (Inhalation), STOT RE 2, Aquatic Chronic 3</b>	
Lower Explosion Limit	1.2%	<a href="#">[4]</a> <a href="#">[7]</a>
Upper Explosion Limit	6.8%	<a href="#">[4]</a> <a href="#">[7]</a>
NFPA Health Rating	2	<a href="#">[4]</a>
NFPA Flammability Rating	3	<a href="#">[4]</a>

| NFPA Instability Rating | 0 [\[4\]](#) |

## Toxicological Profile

Exposure to deuterated ethylbenzene can lead to a range of adverse health effects, targeting several organ systems.

- **Inhalation:** Harmful if inhaled.[\[3\]](#) Vapors may cause drowsiness, dizziness, and irritation to the throat.[\[1\]](#)[\[8\]](#) High concentrations can lead to central nervous system (CNS) depression, with symptoms including headache, nausea, and in severe cases, unconsciousness and respiratory failure.[\[1\]](#)[\[4\]](#) The auditory system is a key target, with prolonged exposure potentially causing irreversible hearing damage.[\[8\]](#)[\[9\]](#)
- **Skin Contact:** Causes skin irritation.[\[4\]](#) Prolonged or repeated contact may lead to dermatitis, characterized by redness and swelling.[\[1\]](#) The substance may be absorbed through the skin.[\[4\]](#)
- **Eye Contact:** Causes eye irritation.[\[4\]](#)
- **Ingestion:** May be fatal if swallowed and enters the airways due to the risk of chemical pneumonitis (aspiration).[\[1\]](#) Ingestion can cause gastrointestinal irritation with nausea and vomiting.[\[4\]](#)
- **Chronic Exposure:** May cause damage to organs, particularly the auditory system, through prolonged or repeated exposure.[\[3\]](#) The International Agency for Research on Cancer (IARC) has classified ethylbenzene as possibly carcinogenic to humans (Group 2B).[\[8\]](#)

## Experimental Protocols Overview

Detailed experimental protocols for deuterated ethylbenzene are not readily available; however, toxicological profiles for ethylbenzene reference standardized methodologies.

- **Acute Oral Toxicity (LD50):** Studies to determine the median lethal dose (LD50) typically involve administering the substance via gavage to fasted laboratory animals (e.g., rats). A range of doses is used on different groups of animals. Observations for signs of toxicity and mortality are recorded over a period, typically 14 days, to calculate the LD50 value, which for ethylbenzene is approximately 3500 mg/kg in rats.[\[10\]](#)

- **Acute Inhalation Toxicity (LC50):** These experiments involve exposing animals (e.g., rats) to various concentrations of the substance's vapor in a controlled inhalation chamber for a fixed period (e.g., 4 hours).[10] Animals are then observed for toxic effects and mortality to determine the median lethal concentration (LC50).[10]
- **Chronic Toxicity Studies:** For long-term studies, animals are exposed to the substance daily (e.g., 6 hours/day, 5 days/week) for extended periods, such as 90 days or 2 years.[9][10] These studies are designed to identify target organ toxicity and carcinogenic potential. Endpoints include clinical observations, body weight changes, hematology, clinical chemistry, and comprehensive histopathological examination of tissues.[10]

## Handling and Storage

Strict adherence to safety protocols is mandatory when handling deuterated ethylbenzene.

- **Ventilation:** Always use in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[11]
- **Ignition Sources:** It is a highly flammable liquid.[1] Keep away from heat, sparks, open flames, and other ignition sources.[12] No smoking in the handling area.
- **Grounding:** Ground and bond containers and receiving equipment during transfer to prevent static discharge, which can ignite vapors.[12] Use only non-sparking tools.[12]
- **Personal Hygiene:** Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in work areas.[11][12]
- **Storage:** Store in a cool, dry, well-ventilated place away from incompatible materials like oxidizing agents.[11] Keep containers tightly closed to prevent leakage and evaporation.[4][11]

## Personal Protective Equipment (PPE)

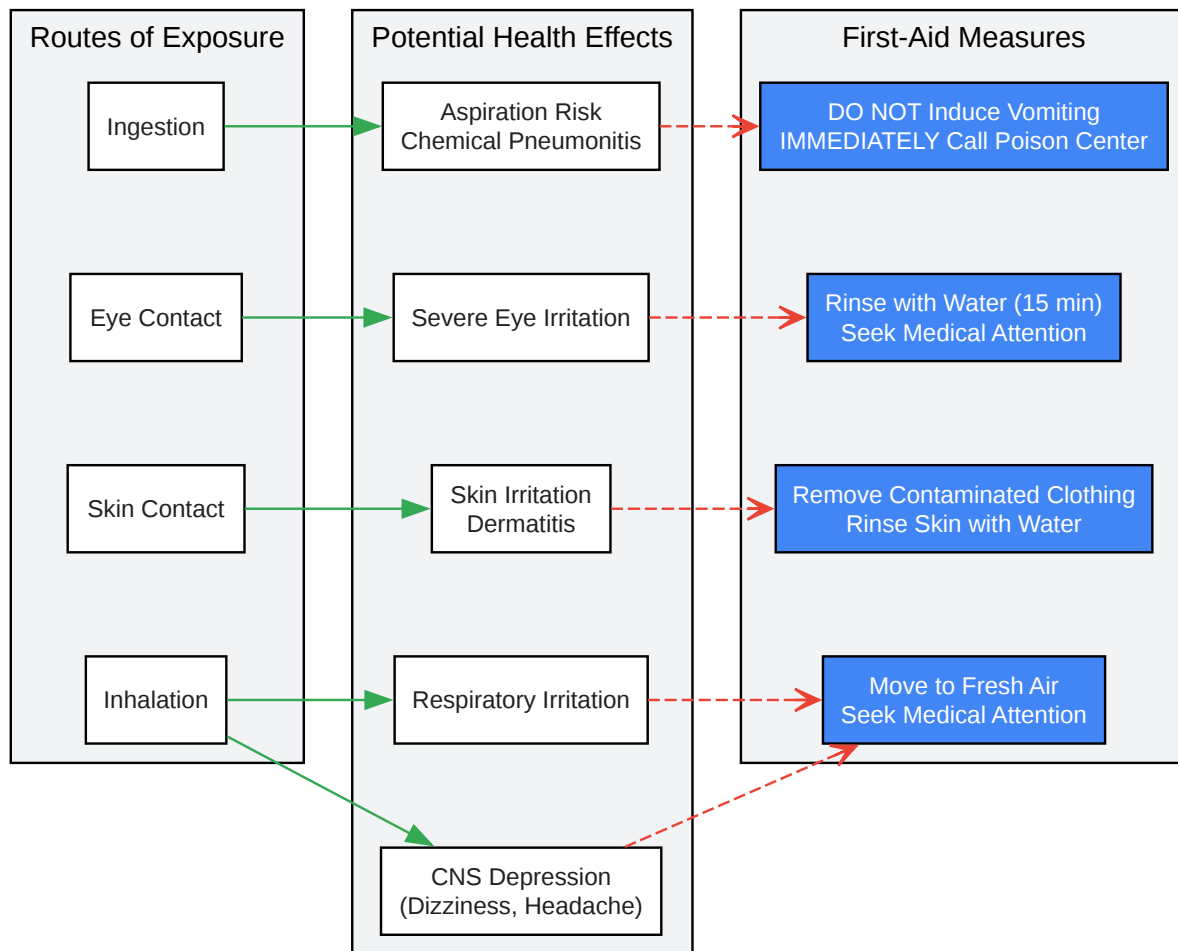
Appropriate PPE must be worn to prevent exposure.

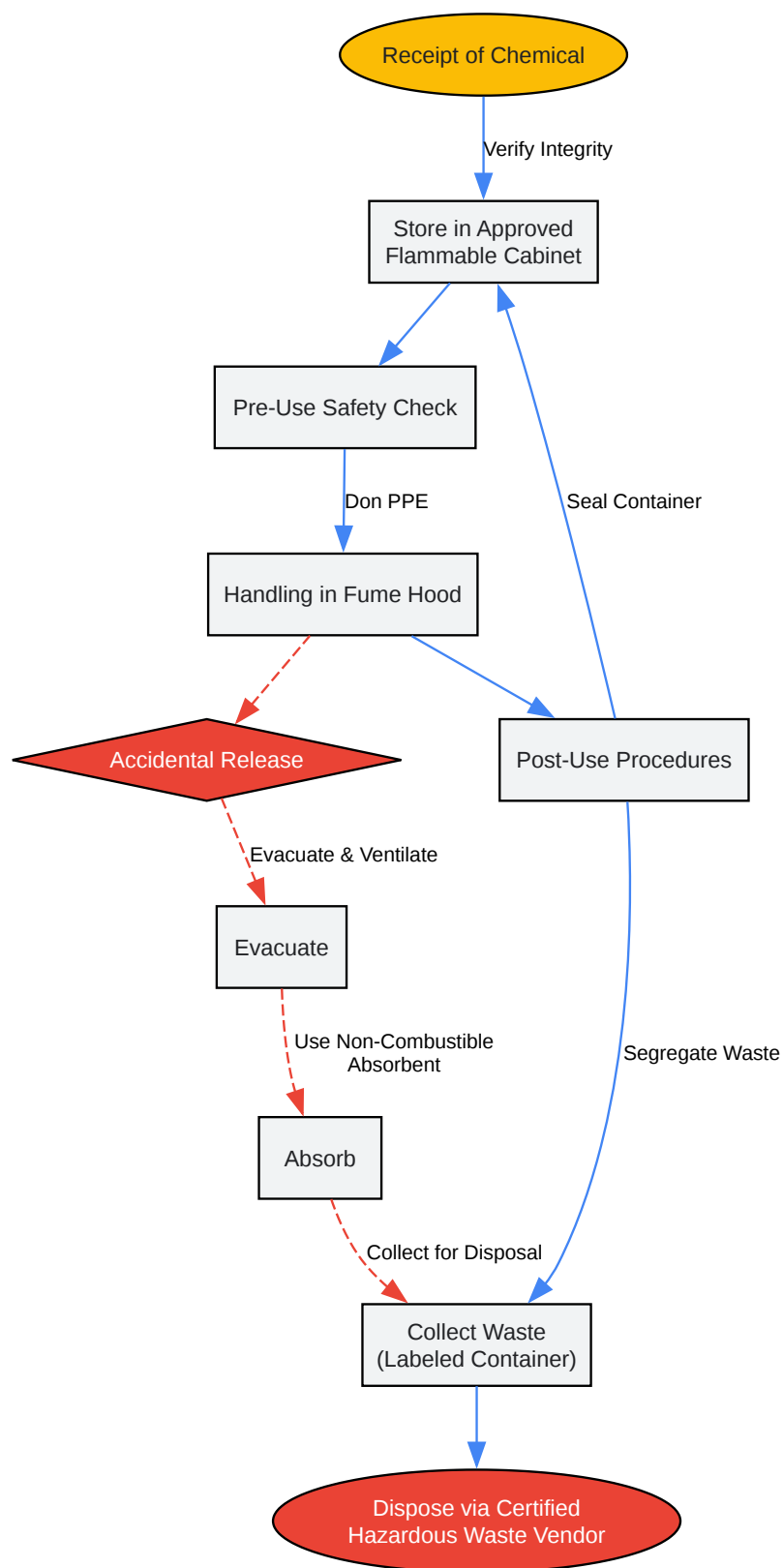
- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.

- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[11\]](#)
- Respiratory Protection: If ventilation is inadequate or vapors are generated, use a NIOSH-approved respirator with an organic vapor cartridge.

## First-Aid and Emergency Procedures

Diagram 1: Hazard Exposure and First-Aid Response





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